

Di-tert-butyl Dicarbonate: A Technical Guide to Safe Handling and Application

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-tert-butyl dicarbonate, commonly referred to as Boc anhydride or (Boc)₂O, is an essential reagent in modern organic synthesis, primarily utilized for the introduction of the tert-butoxycarbonyl (Boc) protecting group onto amine functionalities.[1][2] Its widespread application in pharmaceutical development, peptide synthesis, and complex molecule synthesis necessitates a thorough understanding of its associated hazards and strict adherence to safety protocols to ensure the well-being of laboratory personnel.[1][3] This technical guide provides a comprehensive overview of the safety data, handling procedures, emergency response, and detailed experimental protocols for the use of di-tert-butyl dicarbonate.

Hazard Identification and Classification

Di-tert-butyl dicarbonate is classified as a hazardous chemical and requires careful handling. It is a flammable solid that can be fatal if inhaled, causes serious eye damage, skin irritation, and may lead to respiratory irritation or an allergic skin reaction.[4][5]

GHS Hazard Classification Summary



Hazard Class	Category	Hazard Statement
Flammable Solid	2	H228: Flammable solid[5]
Acute Toxicity, Inhalation	1/2	H330: Fatal if inhaled[4][5]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage[5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5]
Skin Sensitization	1	H317: May cause an allergic skin reaction[5]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of di-tert-butyl dicarbonate is crucial for its safe handling and storage. It is a colorless solid or liquid with a low melting point, close to ambient temperature.[1]

Table of Physicochemical Properties



Property	Value	References
Molecular Formula	C10H18O5	[2]
Molar Mass	218.25 g/mol	[2]
Appearance	Colorless solid or oil	[2]
Melting Point	22 to 24 °C (72 to 75 °F)	[2]
Boiling Point	56 to 57 °C (133 to 135 °F) at 0.5 mmHg	[2]
Density	0.95 g/cm ³	[2]
Solubility	Insoluble in water. Soluble in most organic solvents.	[2][6]
Vapor Pressure	Not available	
Flash Point	37 °C (99 °F) - closed cup	[7]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure when handling di-tert-butyl dicarbonate.[4]



Protection Type	Specification	Rationale
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced. A self-contained breathing apparatus should be used in case of fire.	Protects against the inhalation of fatal or irritating dust and vapors.[4][8]
Eye/Face Protection	Chemical safety goggles and a face shield are required. Ensure compliance with OSHA's 29 CFR 1910.133 or European Standard EN166.	Prevents serious, irreversible eye damage from splashes or dust.[4][8]
Hand Protection	Wear appropriate chemical- resistant gloves (e.g., nitrile rubber, butyl rubber). Gloves must be inspected prior to use.	Protects against skin contact, irritation, and potential sensitization.[9]
Body Protection	Wear a lab coat, and in some cases, a chemical-resistant apron or suit.	Minimizes the risk of skin contact and contamination of personal clothing.[4]

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and ensure the stability of the reagent.

5.1 Handling

- Ventilation: Always work in a well-ventilated chemical fume hood.[10]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use only non-sparking tools.[10][11]



- Personal Contact: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors.
 [10]
- Electrostatic Discharge: Ground all equipment to prevent static discharge.[11]
- Pressure Buildup: Bottles of di-tert-butyl dicarbonate can build up internal pressure due to slow decomposition, especially in the presence of moisture.[12] It is often sold and stored in plastic bottles for this reason.[12]

5.2 Storage

- Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, bases, and reducing agents.[8][10]
- Containers: Keep containers tightly closed.[10]
- Temperature: Recommended storage temperature is 2 to 8°C.[1]

Emergency Procedures

6.1 First Aid Measures

Immediate medical attention is required for most exposures.

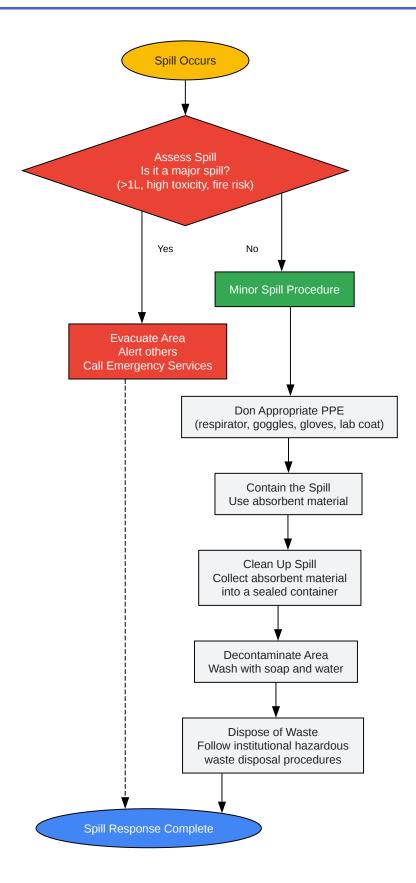


Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[13]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[13]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Seek immediate medical attention.[13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[13]

6.2 Spill Response

In the event of a spill, follow a clear and logical procedure to ensure safety and minimize environmental contamination.





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Emergency Spill Response Workflow for Di-tert-butyl Dicarbonate.



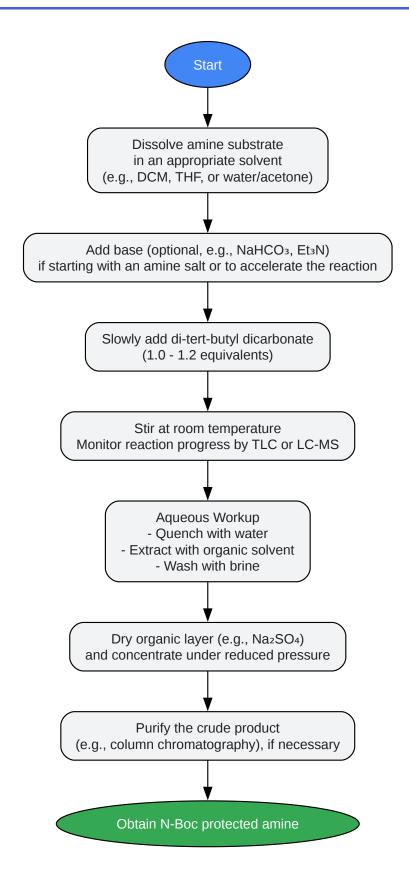
Experimental Protocols: Boc Protection of Amines

Di-tert-butyl dicarbonate is the most common reagent for the introduction of the Boc protecting group.[13] The following protocols are provided as general guidelines and may require optimization based on the specific substrate.

7.1 General Workflow for Boc Protection

The following diagram illustrates the key steps in a typical Boc protection experiment.





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General Experimental Workflow for Boc Protection of Amines.

Foundational & Exploratory





7.2 Detailed Experimental Protocol (Aqueous Conditions)

This environmentally friendly protocol is effective for a variety of amines.[8]

- Materials:
 - Amine substrate (1.0 equiv)
 - Di-tert-butyl dicarbonate ((Boc)₂O) (1.0 1.2 equiv)
 - Water-acetone mixture
 - Magnetic stirrer and stir bar
 - Round-bottom flask
- Procedure:
 - Suspend the amine substrate in a mixture of water and acetone in a round-bottom flask.[8]
 - Add the di-tert-butyl dicarbonate to the suspension.[8]
 - Stir the reaction mixture vigorously at room temperature.[8]
 - Monitor the reaction by Thin Layer Chromatography (TLC). These reactions are often complete within a short period.[8]
 - Upon completion, if the product precipitates, it can be collected by filtration, washed with cold water, and dried. If the product is soluble, extract the mixture with an organic solvent.
 [8]
 - Dry the organic layer over an anhydrous salt, filter, and concentrate in vacuo to obtain the N-Boc protected amine.[8]
- 7.3 Detailed Experimental Protocol (Anhydrous Conditions with Base)

This is a standard and widely applicable method for a broad range of amines.[13]

Materials:



- Primary amine (1.0 equiv)
- Di-tert-butyl dicarbonate ((Boc)₂O) (1.1–1.5 equiv)[13]
- Base (e.g., triethylamine, diisopropylethylamine) (1.1–1.5 equiv)[13]
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))[13]
- Magnetic stirrer and stir bar
- Round-bottom flask
- Procedure:
 - Dissolve the primary amine in a suitable anhydrous solvent (e.g., DCM or THF) to a concentration of approximately 0.1-0.5 M in a round-bottom flask.[13]
 - Add the base (e.g., triethylamine) to the solution.[13]
 - Slowly add the di-tert-butyl dicarbonate to the stirring solution.[8]
 - Allow the reaction to stir at room temperature. The reaction progress can be monitored by TLC. Reaction times typically range from 1 to 12 hours.[8]
 - Upon completion, quench the reaction by adding water.[8]
 - Extract the product with an organic solvent (e.g., ethyl acetate, dichloromethane).[8]
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.[8]
 - If necessary, purify the crude product by column chromatography.

Disposal Considerations

Waste materials should be disposed of in accordance with local, state, and federal regulations. [14] Contact a licensed professional waste disposal service to dispose of this material.[14] Contaminated packaging should be disposed of as unused product.[14]



Conclusion

Di-tert-butyl dicarbonate is an invaluable reagent in organic synthesis, but its hazardous properties demand respect and careful handling. By adhering to the safety protocols, personal protective equipment guidelines, and proper handling and storage procedures outlined in this guide, researchers can safely and effectively utilize this versatile compound in their work.

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References

- 1. nbinno.com [nbinno.com]
- 2. Di-tert-butyl dicarbonate Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. ehs.yale.edu [ehs.yale.edu]
- 6. A safety-catch protecting group strategy compatible with Boc-chemistry for the synthesis
 of peptide nucleic acids (PNAs) Organic & Biomolecular Chemistry (RSC Publishing)
 DOI:10.1039/D3OB01348K [pubs.rsc.org]
- 7. scispace.com [scispace.com]
- 8. benchchem.com [benchchem.com]
- 9. Spill Response Flow Chart Area 3 Environmental Response Unit [area3eru.com]
- 10. benchchem.com [benchchem.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. N-tert-Butoxycarbonylation of Structurally Diverse Amines and Sulfamides under Water-Mediated Catalyst-Free Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 13. benchchem.com [benchchem.com]
- 14. scribd.com [scribd.com]



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